

Essential Safety and Operational Guide for Handling DI-alanyl-glycine

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Compound of Interest

Compound Name: *DI-alanyl-glycine*

Cat. No.: *B073948*

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **DI-alanyl-glycine**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Physical and Chemical Properties

DI-alanyl-glycine is a dipeptide composed of alanine and glycine.[1] It is a white to almost white crystalline powder.[1][2][3]

Property	Value
Molecular Formula	C ₅ H ₁₀ N ₂ O ₃ [1][2][3][4][5]
Molecular Weight	146.14 g/mol [2][3][4][5]
Appearance	White to almost white powder or crystal[1][2][3]
Melting Point	225 °C[3]
Water Solubility	Almost transparent[2][3]
Storage Temperature	-15°C[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

While **DI-alanyl-glycine** is not classified as a hazardous substance, it is crucial to follow standard laboratory safety protocols to minimize any potential risks.

Personal Protective Equipment (PPE) is a critical line of defense. The following table outlines the recommended PPE for handling **DI-alanyl-glycine**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Required to protect against dust particles and accidental splashes. [6] [7]
Hand Protection	Nitrile Gloves	Standard for handling non-hazardous chemicals to prevent skin contact. [6] [7] [8]
Body Protection	Laboratory Coat	Essential to protect clothing and skin from potential spills. [6] [7] [8]
Respiratory Protection	Not generally required under normal use with adequate ventilation.	A dust mask or respirator may be considered when handling large quantities of powder to avoid inhalation. [7] [9]

Experimental Protocols: Step-by-Step Handling and Storage

Adherence to proper handling and storage procedures is vital for maintaining the integrity of **DI-alanyl-glycine** and ensuring a safe working environment.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store the container tightly closed in a cool, dry, and well-ventilated area.[10] The recommended storage temperature is -15°C.[2][3]

Weighing and Solution Preparation:

- Perform weighing and solution preparation in a designated area, preferably in a chemical fume hood or a well-ventilated space, to minimize inhalation of the powder.[10]
- Wear all required PPE as listed in the table above.
- Use a clean spatula and weighing paper.
- To prepare a solution, slowly add the weighed **DL-alanyl-glycine** to the desired solvent, stirring gently to dissolve.
- After handling, wash hands thoroughly.[11]

Spill and Disposal Plan

In the event of a spill or for routine disposal, follow these procedural steps.

Spill Response:

- Isolate the area: Prevent unauthorized personnel from entering the spill area.
- Wear appropriate PPE: Before cleaning, ensure you are wearing a lab coat, gloves, and safety glasses.
- Contain the spill: For a solid spill, carefully sweep up the material to avoid raising dust and place it in a labeled, sealed container for disposal.[9][12][13]
- Clean the area: Wipe the spill area with a damp cloth. Dispose of the cleaning materials in the same sealed container.
- Decontaminate: Wash the area with soap and water.

Waste Disposal:

DL-alanyl-glycine should be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Place unused **DL-alanyl-glycine** and any contaminated materials (e.g., weighing paper, gloves) into a clearly labeled, sealed container for chemical waste.[14]
- Liquid Waste: Aqueous solutions of **DL-alanyl-glycine** should be collected in a designated, labeled waste container. Do not pour down the drain unless permitted by institutional guidelines.[14]
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the proper disposal of the chemical waste.[14] Some sources suggest that the material can be disposed of by a licensed chemical destruction plant or through controlled incineration.[10]

Caption: Workflow for the safe handling and disposal of **DL-alanyl-glycine**.

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